

# Pemetrexed disodium heptahydrate reference standard characterization

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## Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

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## Comparison of Pemetrexed Disodium Heptahydrate Reference Standards

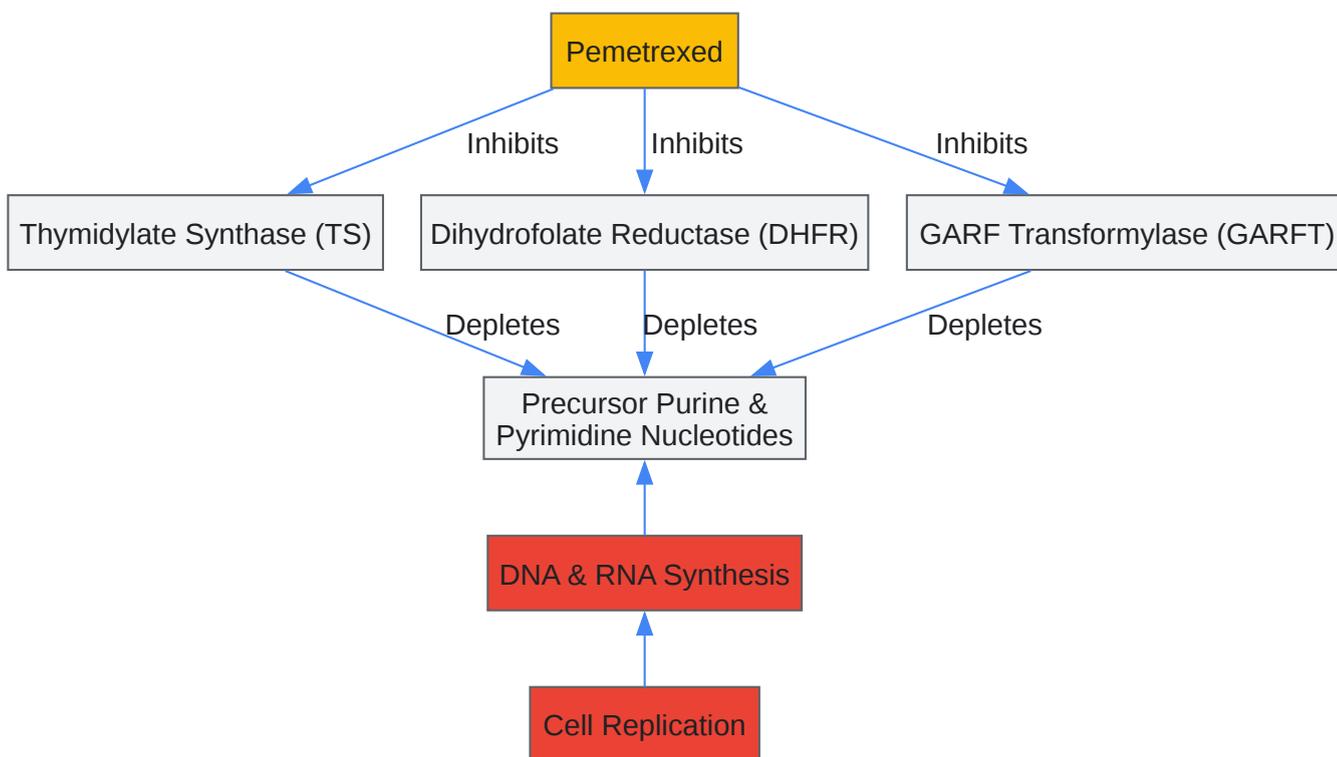
Product Name	Category / Grade	Key Features & Applications	Primary Source / Traceability	Packaging & Form	Storage Conditions
European Pharmacopoeia Reference Standard [1]	Pharmaceutical Primary Standard	Intended for use in laboratory tests as prescribed in the European Pharmacopoeia; definitive benchmark for quality control.	European Pharmacopoeia (EDQM) [1]	Supplied as specified by the EP [1]	2-8°C [1]
Pharmaceutical Secondary Standard [2]	Certified Reference Material (CRM), Pharmaceutical	For quality control; convenient, cost-effective alternative for	Traceable to Ph. Eur. Y0001539 [2]	pkg of 500 mg, neat (pure substance) [2]	2-8°C [2]

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	Secondary Standard	preparing in-house working standards. [2]			
<b>Research Grade Compound</b> [3]	High-Purity Reagent (99.90%)	For non-clinical research use only; inhibits thymidylate synthase (TS), dihydrofolate reductase (DHFR), and GARFT. [3]	Not specified (for research only)	Various sizes (e.g., 50 mg, 100 mg), solid [3]	4°C, sealed, away from moisture [3]

## Experimental Data & Impurity Characterization

For a comprehensive characterization, understanding the potential impurities in pemetrexed is crucial. A scientific study provides detailed insights into this area [4].

- **Mechanism of Action:** Pemetrexed is an antifolate antineoplastic agent. Its antitumor activity comes from disrupting folate-dependent metabolic processes essential for cell replication. It inhibits three key enzymes used in purine and pyrimidine synthesis: **thymidylate synthase (TS)**, **dihydrofolate reductase (DHFR)**, and **glycinamide ribonucleotide formyltransferase (GARFT)** [4]. The pentaglutamate form of pemetrexed is particularly potent, with  $K_i$  values of 1.3 nM for TS, 7.2 nM for DHFR, and 65 nM for GARFT [3]. The following diagram illustrates this multi-enzyme inhibition mechanism.



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- **Identified Impurities and Synthesis:** The study identified and synthesized six process-related impurities that can form during the production of pemetrexed disodium [4]. The structures of these impurities were confirmed using techniques like 2D NMR and mass spectrometry. Four of them are officially documented in the European Pharmacopoeia as Impurities A, B, C, D, and E [4]. The table below lists these impurities.

Impurity Name	Type / Source
<b>N-Methyl Impurity (Impurity A)</b> [4]	Formed during condensation reaction, likely from a methylating agent [4].
<b>N,N-Dimethylformamide Impurity</b> [4]	Formed when the condensation reaction is performed in DMF solvent [4].

Impurity Name	Type / Source
Enantiomeric Impurity (R)-1 (Impurity E) [4]	The D-enantiomer of pemetrexed, can arise from trace D-enantiomer in starting material [4].
$\gamma$ -Dipeptide Impurity (Impurity D) [4]	Results from the presence of $\alpha$ -ethyl L-glutamate in the starting diethyl L-glutamate [4].
$\alpha$ -Dipeptide Impurity [4]	-
Dimer Impurity (Impurity B and C) [4]	Diastereoisomeric mixture [4].

## How to Choose the Right Standard

Your choice of reference standard should align with the specific goals and regulatory requirements of your work:

- **For Official Quality Control and Regulatory Testing:** The **European Pharmacopoeia (EP) Primary Reference Standard** is the mandatory benchmark. It should be used to validate analytical methods, release commercial drug products, and settle disputes [1].
- **For Routine Internal Quality Control:** The **Pharmaceutical Secondary Standard** offers a cost-effective and convenient solution. It is traceable to the primary standard and is ideal for daily use in HPLC analysis and other quality control tests within a pharmaceutical lab or manufacturing setting [2].
- **For Pre-Clinical and Mechanistic Studies:** The **Research Grade Compound** is suitable for investigating the drug's mechanism of action, conducting in vitro cell assays, or other fundamental research where regulatory compliance is not required [3].

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## References

1. European Pharmacopoeia (EP) Pemetrexed ... Reference Standard [sigmaaldrich.com]

2. Pemetrexed Pharmaceutical Secondary Standard; Certified ... [sigmaaldrich.com]
3. Pemetrexed disodium heptahydrate (Synonyms: LY231514 ... [medchemexpress.com]
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